

Introduction: The Role of 5,5'-Difluoro BAPTA in Calcium Signaling Research

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Compound of Interest

Compound Name: 5,5i difluoro Bapta(K+ Salt)

Cat. No.: B13438296

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In the intricate landscape of cellular signaling, calcium ions (Ca^{2+}) are ubiquitous second messengers, orchestrating a vast array of physiological processes, from gene transcription and muscle contraction to apoptosis. The ability to accurately measure and control intracellular calcium concentrations is therefore paramount for researchers seeking to unravel these complex pathways. 5,5'-Difluoro BAPTA (1,2-bis(2-amino-5-fluorophenoxy)ethane-N,N,N',N'-tetraacetic acid) emerges as a critical tool in this endeavor. It is a high-selectivity calcium chelator, a class of molecules that bind to calcium ions, effectively acting as a buffer to control their concentration within a biological system.^{[1][2][3]}

This guide provides a comprehensive overview of 5,5'-Difluoro BAPTA, designed for researchers, scientists, and drug development professionals. We will delve into its chemical properties, safety and handling protocols, and its application in experimental settings, providing a foundation grounded in authoritative sources and practical insights.

Physicochemical Properties and Forms

5,5'-Difluoro BAPTA is a derivative of the parent chelator BAPTA. The addition of fluorine atoms to the benzene rings modifies its Ca^{2+} binding affinity and provides a unique spectroscopic handle for ^{19}F -NMR studies.^{[4][5]} It is commercially available in two primary forms, each suited

for different experimental needs: the cell-impermeant salt form and the cell-permeant acetoxymethyl (AM) ester form.

- 5,5'-Difluoro BAPTA, Tetrapotassium Salt: This form is a water-soluble salt that cannot passively cross cell membranes.[6] It is ideal for use in cell-free systems or for introduction into cells via methods like microinjection or patch pipette.[7]
- 5,5'-Difluoro BAPTA, AM Ester: To overcome the membrane barrier, the carboxyl groups of BAPTA are masked with AM ester groups. This renders the molecule lipophilic and allows it to permeate the cell membrane.[1][2][8] Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active, Ca^{2+} -chelating form of 5,5'-Difluoro BAPTA in the cytosol.[1][2] It is crucial to understand that the AM ester form itself does not bind calcium.[1][2]

The key properties of these two forms are summarized below for easy comparison.

Property	5,5'-Difluoro BAPTA, AM Ester	5,5'-Difluoro BAPTA, Tetrapotassium Salt
CAS Number	128255-42-5[4], 156027-00-8[1][2]	152290-47-6[6]
Molecular Formula	$\text{C}_{34}\text{H}_{38}\text{F}_2\text{N}_2\text{O}_{18}$	$\text{C}_{22}\text{H}_{18}\text{F}_2\text{K}_4\text{N}_2\text{O}_{10}$
Molecular Weight	~801 g/mol [1][2]	~665 g/mol [6]
Appearance	White to off-white crystalline powder[4]	White solid[6]
Solubility	Soluble in DMSO, DMF, EtOAc, CHCl_3 [4]	Soluble in water[6]
Cell Permeability	Membrane Permeant[2]	Membrane Impermeant[6]
Ca^{2+} Dissociation Constant (Kd)	N/A (hydrolyzed to active form)	~0.70 μM (in 1 mM Mg^{2+})[6]

Safety Data and Handling Protocols

As a Senior Application Scientist, ensuring laboratory safety is non-negotiable. While a specific, comprehensive Safety Data Sheet (SDS) for 5,5'-Difluoro BAPTA is not readily available in public databases, we can establish a robust safety protocol based on supplier information and data from structurally related fluorinated compounds. The compound is intended for Research Use Only (RUO).^[4]

General Handling:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- **Ventilation:** Handle the solid compound and concentrated stock solutions in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water. For eye contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.

Storage and Stability: Proper storage is critical to maintain the integrity of the compound.

- **5,5'-Difluoro BAPTA, AM Ester:** This form is sensitive to moisture and light. It should be stored desiccated at -20°C.^{[1][4]} When stored correctly, it is stable for at least two years after receipt.^[4]
- **5,5'-Difluoro BAPTA, Tetrapotassium Salt:** This salt form is more stable and should be stored at 4°C.^[6]

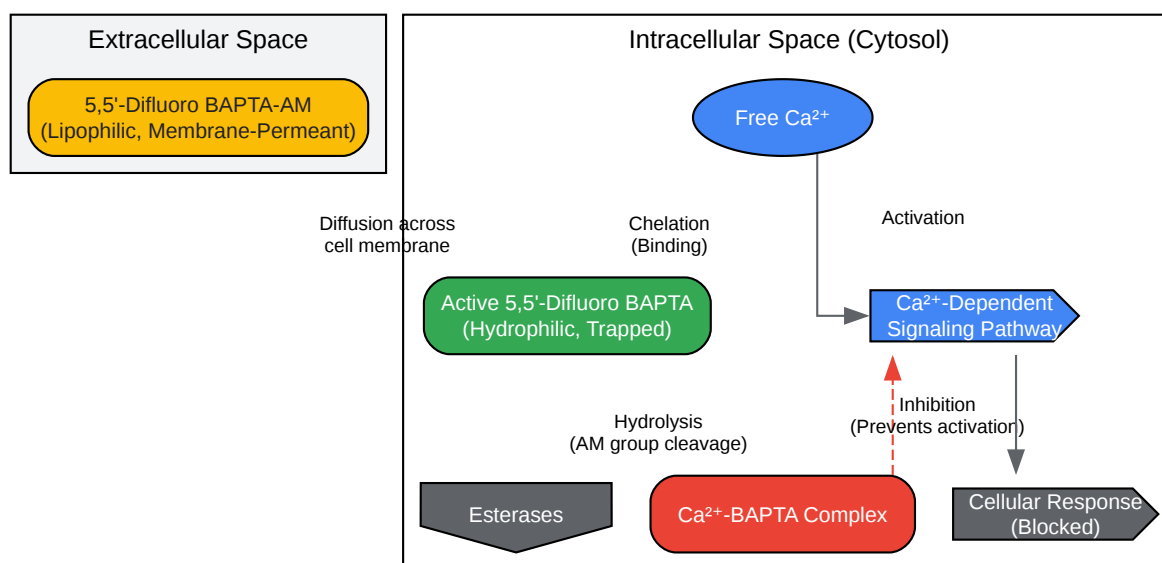
Disposal: Dispose of the chemical and its containers in accordance with local, regional, and national regulations. Do not allow it to enter the environment.

Causality in Safety Procedures: The stringent storage conditions for the AM ester form are dictated by its chemical structure. The ester linkages are susceptible to hydrolysis, a process accelerated by moisture. Exposure to ambient humidity can prematurely cleave the AM groups, rendering the compound unable to enter cells. Storing it at -20°C slows down any potential degradation reactions, ensuring its efficacy for the duration of its shelf life.

Mechanism of Action and Experimental Application

The primary function of 5,5'-Difluoro BAPTA is to act as a Ca^{2+} buffer, clamping the intracellular Ca^{2+} concentration at a low level. This allows researchers to investigate the necessity of Ca^{2+} signaling in a given cellular process. For example, if a cellular event is blocked or attenuated after loading cells with 5,5'-Difluoro BAPTA, it strongly implies that the event is dependent on a Ca^{2+} signal.[1][2]

Recent studies have also uncovered Ca^{2+} -independent effects of BAPTA derivatives. For instance, intracellular BAPTA has been shown to induce apoptosis in certain cancer cell lines by inhibiting mTORC1 and reducing the levels of the anti-apoptotic protein Mcl-1, an effect that was not correlated with the chelator's Ca^{2+} -binding affinity.[9] This highlights the importance of using appropriate controls to distinguish between Ca^{2+} -dependent and potential off-target effects.



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